

Application Notes & Protocols: Standard Operating Procedure for 4,6-Dihydroxynicotinamide

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Compound of Interest

Compound Name: 4,6-Dihydroxynicotinamide

CAS No.: 5466-41-1

Cat. No.: B1505835

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Abstract

This document provides a comprehensive guide to the safe handling, storage, and application of **4,6-Dihydroxynicotinamide** (CAS No. 5466-41-1). As a nicotinamide derivative, this compound is of significant interest to researchers in drug development and metabolic studies, primarily due to its role as a potential precursor in NAD⁺ biosynthetic pathways.[1][2] The protocols outlined herein are designed to ensure the integrity of the compound and the safety of laboratory personnel. We will delve into the causality behind specific handling choices, grounded in the physicochemical properties and known reactivity of dihydroxypyridine compounds.

Introduction: Understanding 4,6-Dihydroxynicotinamide

4,6-Dihydroxynicotinamide is a heterocyclic compound belonging to the pyridine family. Its structure, featuring two hydroxyl groups and a carboxamide functional group, makes it a

hydrophilic molecule with potential for extensive hydrogen bonding.[3] This structural feature is critical as it dictates its solubility, stability, and potential biological interactions. Its relationship to nicotinamide suggests its involvement in critical cellular redox reactions, making the preservation of its reduced state a primary goal during handling and storage.

The dihydroxy- substitutions on the pyridine ring are analogous to the dihydropyridine core of NADH, a crucial coenzyme in cellular metabolism.[4] The stability of such structures is often sensitive to pH, oxygen, and light.[5][6] Therefore, the procedures in this guide are established not merely for safety but to prevent oxidative degradation and hydrolysis, which would compromise experimental outcomes.

Physicochemical and Safety Data

A thorough understanding of the compound's properties is foundational to its safe and effective use. The following tables summarize key data for **4,6-Dihydroxynicotinamide**.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	5466-41-1	[7][8]
Molecular Formula	C ₆ H ₆ N ₂ O ₃	[7][8]
Molecular Weight	154.12 g/mol	[7]
Appearance	White to off-white solid	[3]
Synonyms	4,6-dihydroxypyridine-3-carboxamide; 3-Pyridinecarboxamide, 1,6-dihydro-4-hydroxy-6-oxo-	[8]
Solubility	Soluble in water and polar organic solvents	[3]

Table 2: GHS Hazard and Precautionary Information

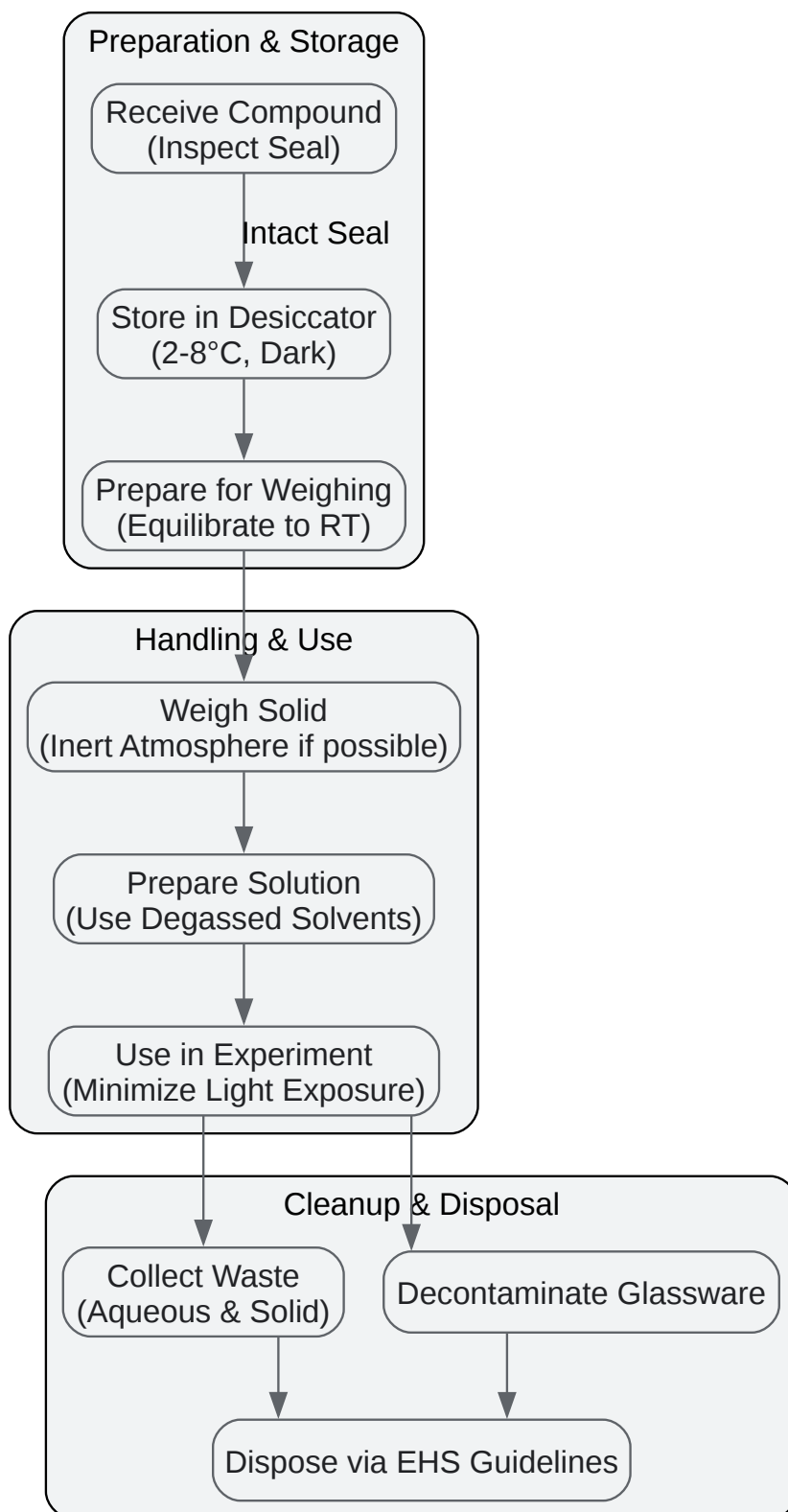
Category	Code	Statement	Source
Signal Word	Warning	[8]	
Hazard Statements	H302	Harmful if swallowed.	[8]
H315	Causes skin irritation.	[8]	
H319	Causes serious eye irritation.	[8]	
H335	May cause respiratory irritation.	[8]	
Precautionary Statements	P261	Avoid breathing dust.	[8]
P280	Wear protective gloves/eye protection/face protection.		
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	[9]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[8]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		

Core Protocols: From Receipt to Disposal

The following protocols are designed to be self-validating, ensuring that the compound's integrity is maintained throughout its lifecycle in the lab.

General Handling Workflow

This workflow outlines the critical decision points and actions from receiving the compound to its final disposal. The primary objective is to minimize exposure to atmospheric oxygen, moisture, and light.



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Caption: General workflow for **4,6-Dihydroxynicotinamide** handling.

Protocol for Handling Solid Compound

Causality: The solid form is generally more stable than solutions. However, it can be hygroscopic. The primary risks are inhalation of fine particles and contamination of the bulk material.

Methodology:

- Personal Protective Equipment (PPE): Don a lab coat, safety glasses with side shields, and nitrile gloves.^[9]
- Preparation: Before opening, allow the container to equilibrate to room temperature for at least 30 minutes. This prevents condensation of atmospheric moisture onto the cold powder, which can degrade the compound.
- Weighing:
 - Conduct all weighing operations within a chemical fume hood or a ventilated balance enclosure to mitigate inhalation risk.^[10]
 - Use clean, dedicated spatulas and weighing paper.
 - Promptly and securely recap the container after dispensing the desired amount.
 - For applications requiring high purity and stability, consider weighing inside a glovebox under an inert atmosphere (e.g., argon or nitrogen).
- Cleanup: Wipe down the balance and surrounding area with a damp cloth to remove any residual powder. Dispose of contaminated wipes and weighing paper as solid chemical waste.

Protocol for Preparing Aqueous Solutions

Causality: **4,6-Dihydroxynicotinamide** in solution is significantly more susceptible to oxidative degradation and potential pH-mediated hydrolysis.^[6] The use of degassed solvents and controlled pH are critical for stability.

Methodology:

- Solvent Preparation:
 - Use high-purity (e.g., Milli-Q or 18 MΩ·cm) water or an appropriate polar organic solvent.
 - Crucially, degas the solvent immediately before use by sparging with nitrogen or argon for 15-20 minutes or by using several cycles of freeze-pump-thaw. This minimizes dissolved oxygen, a key reactant in the degradation of dihydropyridine structures.[5]
- Dissolution:
 - Add the pre-weighed solid **4,6-Dihydroxynicotinamide** to the degassed solvent in a clean glass vessel.
 - Mix by gentle swirling or vortexing. Sonication can be used to aid dissolution if necessary, but avoid excessive heating.
 - Studies on related compounds show that stability is often greater at neutral to slightly basic pH.[5][6] If compatible with the experimental design, consider using a degassed buffer (e.g., phosphate or HEPES) at pH 7.0-8.0.
- Storage of Stock Solutions:
 - Store solutions in amber glass vials to protect from light.
 - Overlay the solution with an inert gas (argon or nitrogen) before sealing the vial.
 - For short-term storage (≤ 24 hours), keep at 2-8°C.
 - For long-term storage, aliquot the solution into single-use volumes and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Storage and Stability

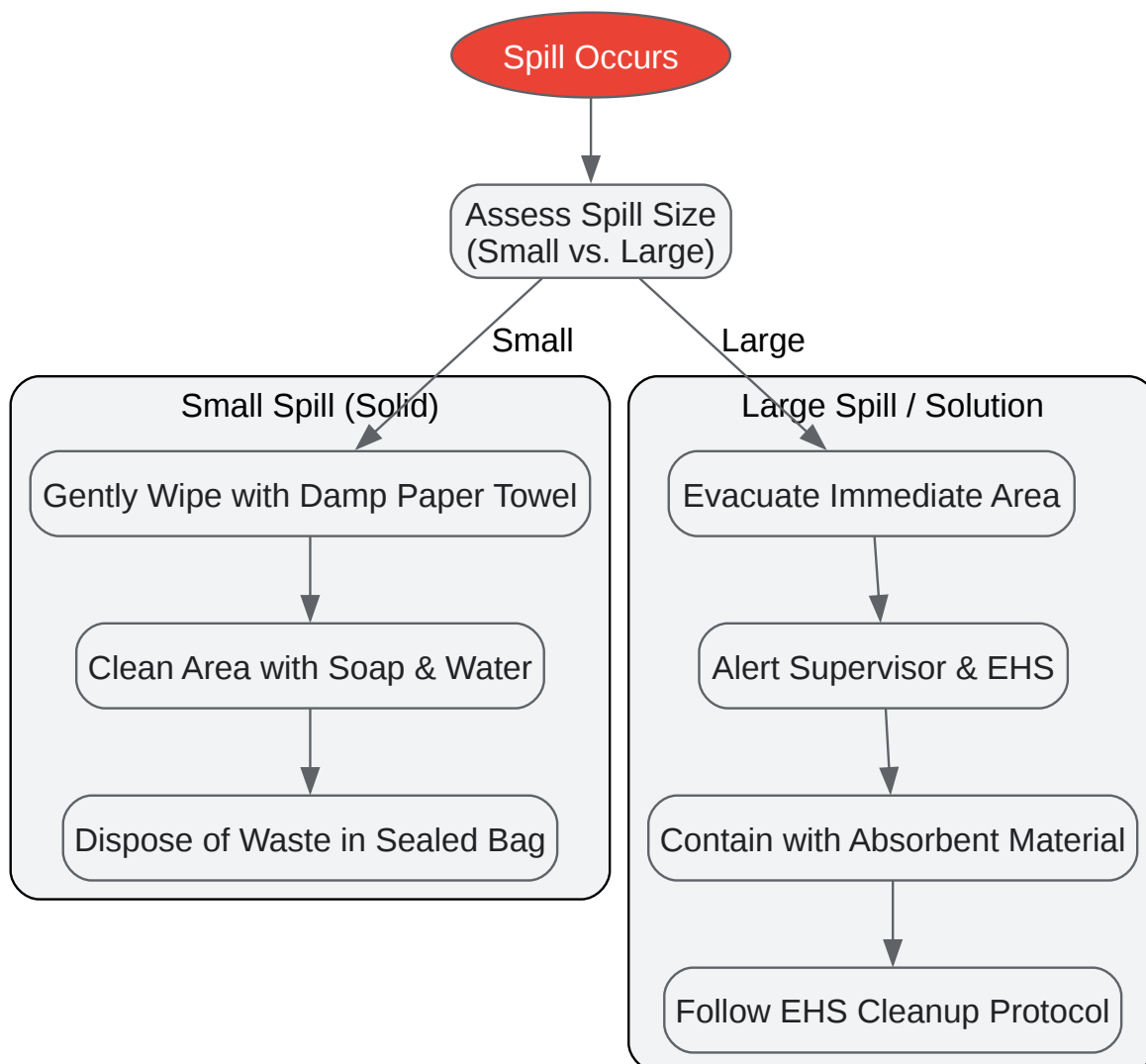
Proper storage is paramount to ensure the long-term viability and reproducibility of experiments using **4,6-Dihydroxynicotinamide**.

- Solid Compound:

- Temperature: Store refrigerated at 2-8°C.
- Atmosphere: Keep in a tightly sealed container within a desiccator to protect from moisture.
- Light: Store in the dark or in an amber vial.
- Solutions:
 - Degradation Factors: The primary degradation pathways are oxidation and hydrolysis.[6]
Factors that accelerate degradation include:
 - Presence of dissolved oxygen.
 - Exposure to UV or broad-spectrum light.
 - Acidic conditions (pH < 6).[6]
 - Elevated temperatures.

Spill Management Protocol

A logical approach is necessary to handle accidental spills safely and effectively.



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Caption: Decision workflow for managing spills of **4,6-Dihydroxynicotinamide**.

Conclusion

The handling and storage of **4,6-Dihydroxynicotinamide** do not require extraordinary measures but demand a meticulous approach grounded in an understanding of its chemical nature. By controlling exposure to oxygen, moisture, light, and unfavorable pH, researchers can ensure the compound's integrity, leading to more reliable and reproducible scientific

outcomes. The protocols detailed in this guide provide a robust framework for achieving this goal.

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